

Technical Guide: Pentadecyl Carbonochloridate

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Compound of Interest

Compound Name: *Pentadecyl carbonochloridate*

CAS No.: 81705-90-0

Cat. No.: B1357741

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CAS Registry Number: 81705-90-0^{[1][2][3][4][5][6]}

Chemical Identity & Core Properties

Pentadecyl carbonochloridate (also known as pentadecyl chloroformate) is the chloroformic acid ester of 1-pentadecanol. It serves as a critical electrophilic acylating agent, particularly valuable in lipidomics as a precursor for odd-chain lipid standards and in the derivatization of nucleophiles for structural analysis.

Physicochemical Data Profile

Property	Specification
CAS Number	81705-90-0
IUPAC Name	Pentadecyl carbonochloridate
Synonyms	Pentadecyl chloroformate; Carbonochloridic acid, pentadecyl ester; Chloroformic acid pentadecyl ester
Molecular Formula	
Molecular Weight	290.87 g/mol
Physical State	Colorless to pale yellow liquid (at RT) or low-melting solid
Solubility	Soluble in DCM, Chloroform, THF, Toluene; Decomposes in water
Stability	Moisture sensitive; Hydrolyzes to 1-pentadecanol, , and

Synthesis & Production Logic

While lower homologues (methyl/ethyl chloroformate) are commodities, **pentadecyl carbonochloridate** is typically synthesized on-demand or in smaller batches due to the specific utility of the C15 odd-chain tail.

The Triphosgene Protocol (Lab-Scale)

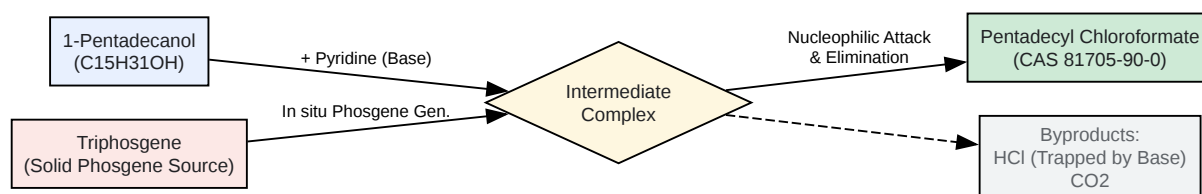
For safety and stoichiometric control in a research setting, Triphosgene (bis(trichloromethyl) carbonate) is preferred over gaseous phosgene. This solid reagent acts as a "phosgene source on demand," releasing 3 equivalents of phosgene in situ.

Reaction Mechanism: The hydroxyl group of 1-pentadecanol performs a nucleophilic attack on the carbonyl carbon of the phosgene (generated in situ), followed by the elimination of chloride.

Step-by-Step Methodology

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and an inert gas inlet (or). Connect the outlet to a caustic scrubber (solution) to trap escaping acid gases.
- Reagent Dissolution: Dissolve 1-pentadecanol (1.0 eq) in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Base Addition: Add Pyridine (1.1 eq) or Triethylamine to the alcohol solution.
 - Insight: The organic base acts as an acid scavenger (sponge). Pyridine is often preferred to prevent acid-catalyzed side reactions, though the pyridinium salt must be removed later.
- Phosgenation: Cool the mixture to 0°C. Dissolve Triphosgene (0.34 eq) in a minimal amount of DCM and add it dropwise via the addition funnel over 30–60 minutes.
 - Critical Control: Maintain temperature <5°C to prevent the formation of the symmetric carbonate (dipentadecyl carbonate), a common byproduct if the alcohol is in excess relative to the active phosgene species.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC or IR (appearance of carbonyl stretch ~1775-1785).
- Work-up: Filter off the precipitated amine-hydrochloride salts under inert atmosphere if possible. Concentrate the filtrate under reduced pressure.
 - Note: Do not perform an aqueous wash unless absolutely necessary and done rapidly with cold water, as the chloroformate is hydrolytically unstable.

Synthesis Pathway Diagram



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Caption: Synthesis of Pentadecyl Chloroformate via Triphosgene-mediated phosgenation of 1-Pentadecanol.

Applications & Reactivity Profile

A. Lipidomics Internal Standard Synthesis

The C15 chain is "odd," meaning it is rare in biological systems (which predominantly produce even-chain fatty acids like C16 and C18).

- **Protocol Utility:** Researchers react CAS 81705-90-0 with labeled amines or glycerol backbones to create C15-tagged lipid standards. These serve as ideal internal standards for Mass Spectrometry (LC-MS/MS) because they behave chemically like natural lipids but are mass-resolved from endogenous signals.

B. Carbamate Linker Construction

Reacts with primary or secondary amines to form O-pentadecyl carbamates.

- **Mechanism:** Addition-Elimination.
- **Use Case:** Increasing the lipophilicity of a polar drug molecule to enhance membrane permeability. The C15 chain acts as a "grease" anchor, facilitating transport across the lipid bilayer.

C. Analytical Derivatization

Used to derivatize sterols or phenols in complex matrices. The introduction of the heavy C15 tail shifts the retention time in HPLC and increases the ionization efficiency in certain MS modes.

Safety, Handling & Storage (E-E-A-T)

Hazard Classification: Corrosive (Skin Corr. 1B), Acute Toxicity (Inhalation).

- Moisture Intolerance: The chlorine atom is highly labile. Exposure to atmospheric moisture releases HCl gas (corrosive) and (pressure buildup).
 - Storage Protocol: Store under Nitrogen or Argon at -20°C. Seal caps with Parafilm.
 - Indicator of Degradation: If the liquid turns cloudy or emits visible fumes upon opening, significant hydrolysis has occurred.
- Lachrymator: Like benzyl chloroformate, this compound can irritate mucous membranes. Always handle in a functioning fume hood.

References

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